

CAS number and molecular weight of 5-Iodopyridine-2,3-diamine

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Compound of Interest

Compound Name: 5-Iodopyridine-2,3-diamine

Cat. No.: B1291332

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In-depth Technical Guide: 5-Iodopyridine-2,3-diamine

For Researchers, Scientists, and Drug Development Professionals

Core Compound Identification

A thorough investigation into the chemical compound **5-Iodopyridine-2,3-diamine** has yielded fundamental identification data. However, a critical piece of information, the Chemical Abstracts Service (CAS) number, remains elusive despite extensive searches. This guide presents the confirmed molecular details and outlines the challenges in sourcing more in-depth technical information.

Summary of Molecular Data

Property	Value	Source
Molecular Formula	C ₅ H ₆ IN ₃	Novasyn Organics
Molecular Weight	235 g/mol	Novasyn Organics
CAS Number	Not Found	-

The molecular formula and weight are crucial for basic characterization and stoichiometric calculations in experimental settings. The absence of a CAS number, a unique numerical

identifier assigned to every chemical substance, presents a significant hurdle in retrieving detailed technical specifications, established experimental protocols, and associated biological pathway information from scientific databases and literature.

Challenges in Data Retrieval

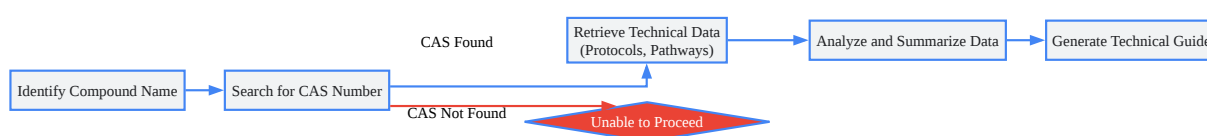
The inability to locate a specific CAS number for **5-Iodopyridine-2,3-diamine** suggests several possibilities:

- **Novelty or Rarity:** The compound may be novel or not widely synthesized, hence not yet registered with the Chemical Abstracts Service.
- **Alternative Nomenclature:** It might be more commonly known under a different systematic or trivial name that has not been captured in the conducted searches.
- **Limited Commercial Availability:** A lack of suppliers or manufacturers often correlates with a lack of extensive documentation.

Without a CAS number, any search for experimental protocols or signaling pathways becomes unreliable, with a high risk of retrieving data for structurally similar but functionally distinct molecules. For instance, searches frequently yield results for related compounds such as 2,3-Diamino-5-bromopyridine (CAS: 38875-53-5) and 2-Amino-5-iodopyridine (CAS: 20511-12-0). Using data from these analogues would be scientifically unsound.

Logical Workflow for Compound Information Retrieval

The standard workflow for gathering comprehensive data on a chemical compound is illustrated below. The process halts at a critical juncture due to the missing CAS number.



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Caption: Workflow for Chemical Data Retrieval.

Conclusion and Recommendations

At present, a comprehensive technical guide on **5-Iodopyridine-2,3-diamine**, including detailed experimental protocols and signaling pathways, cannot be responsibly compiled due to the absence of a confirmed CAS number. To proceed, the following steps are recommended for any researcher or organization interested in this compound:

- **In-house Synthesis and Characterization:** If the compound is central to a research project, in-house synthesis followed by analytical characterization (e.g., NMR, Mass Spectrometry, Elemental Analysis) would be necessary to confirm its structure.
- **CAS Registration:** Following synthesis and characterization, the compound can be registered with the Chemical Abstracts Service to obtain a unique CAS number.
- **Experimental Investigation:** With a confirmed structure and a registered CAS number, targeted experimental studies can be designed to elucidate its physicochemical properties, biological activity, and potential signaling pathways.

This document serves to transparently communicate the current limitations in available information for **5-Iodopyridine-2,3-diamine** and to provide a scientifically sound path forward.

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